

IMR-1A solubility and stability in DMSO

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Compound of Interest

Compound Name: IMR-1A

Cat. No.: B1671806

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This guide provides detailed information on the solubility and stability of **IMR-1A** in Dimethyl Sulfoxide (DMSO), offering researchers and scientists a centralized resource for experimental planning and troubleshooting.

Frequently Asked Questions (FAQs)

1. What is **IMR-1A**?

IMR-1A is the acid metabolite of IMR-1, a novel inhibitor of the Notch signaling pathway.^{[1][2]} It is significantly more potent than its parent compound, IMR-1, with an IC₅₀ of 0.5 μM.^{[2][3]} IMR-1 acts as a pro-drug for **IMR-1A**, metabolizing into the active form in vivo.^[4]

2. What is the recommended solvent for **IMR-1A**?

DMSO is a common solvent for creating stock solutions of **IMR-1A** for in vitro experiments.

3. How should I prepare a stock solution of **IMR-1A** in DMSO?

To ensure accuracy and prevent contamination, it is crucial to use fresh, anhydrous DMSO.^[5] Before opening the vial of powdered **IMR-1A**, centrifuge it briefly to collect all the powder at the bottom. Prepare the stock solution at a desired concentration, ensuring the powder is fully dissolved. Gentle warming or sonication can aid dissolution if precipitation occurs.^[6]

4. What are the recommended storage conditions for **IMR-1A** in DMSO?

For optimal stability, **IMR-1A** stock solutions in DMSO should be stored at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).^[1] It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^[7]

5. Are there any visible signs of **IMR-1A** degradation in DMSO?

Visible signs of degradation can include color changes in the solution or the formation of precipitates. If you observe any of these changes, it is recommended to discard the stock solution and prepare a fresh one.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Precipitation in DMSO stock solution upon storage.	The concentration may be too high for the storage temperature. The compound may have low solubility in DMSO.	Gently warm the solution and vortex to redissolve. If precipitation persists, consider preparing a fresh, less concentrated stock solution. Ensure you are using anhydrous DMSO, as moisture can reduce solubility. ^[5]
The color of the DMSO stock solution has changed.	This could indicate chemical degradation of IMR-1A or the DMSO solvent itself.	It is best to discard the solution and prepare a fresh stock. Use high-purity, anhydrous DMSO to minimize solvent-related degradation.
Inconsistent or no biological activity observed in experiments.	The compound may have degraded due to improper storage or multiple freeze-thaw cycles. The final concentration of DMSO in the cell culture medium may be too high, causing cellular toxicity.	Prepare a fresh stock solution from powdered compound. Ensure the final DMSO concentration in your assay is low (typically <0.5%) to avoid solvent-induced toxicity. ^[7]

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	325.36 g/mol	[1]
Chemical Formula	C13H11NO5S2	[1]
IC50 (Notch Inhibition)	0.5 μ M	[2][3]
Storage Stability (Powder)	2 years at -20°C	[1]
Storage Stability (in DMSO)	2 weeks at 4°C, 6 months at -80°C	[1]

Experimental Protocol: Assessing IMR-1A Stability in DMSO

This protocol outlines a general method using High-Performance Liquid Chromatography (HPLC) to assess the stability of **IMR-1A** in a DMSO stock solution over time.

Objective: To determine the degradation rate of **IMR-1A** in DMSO under specific storage conditions.

Materials:

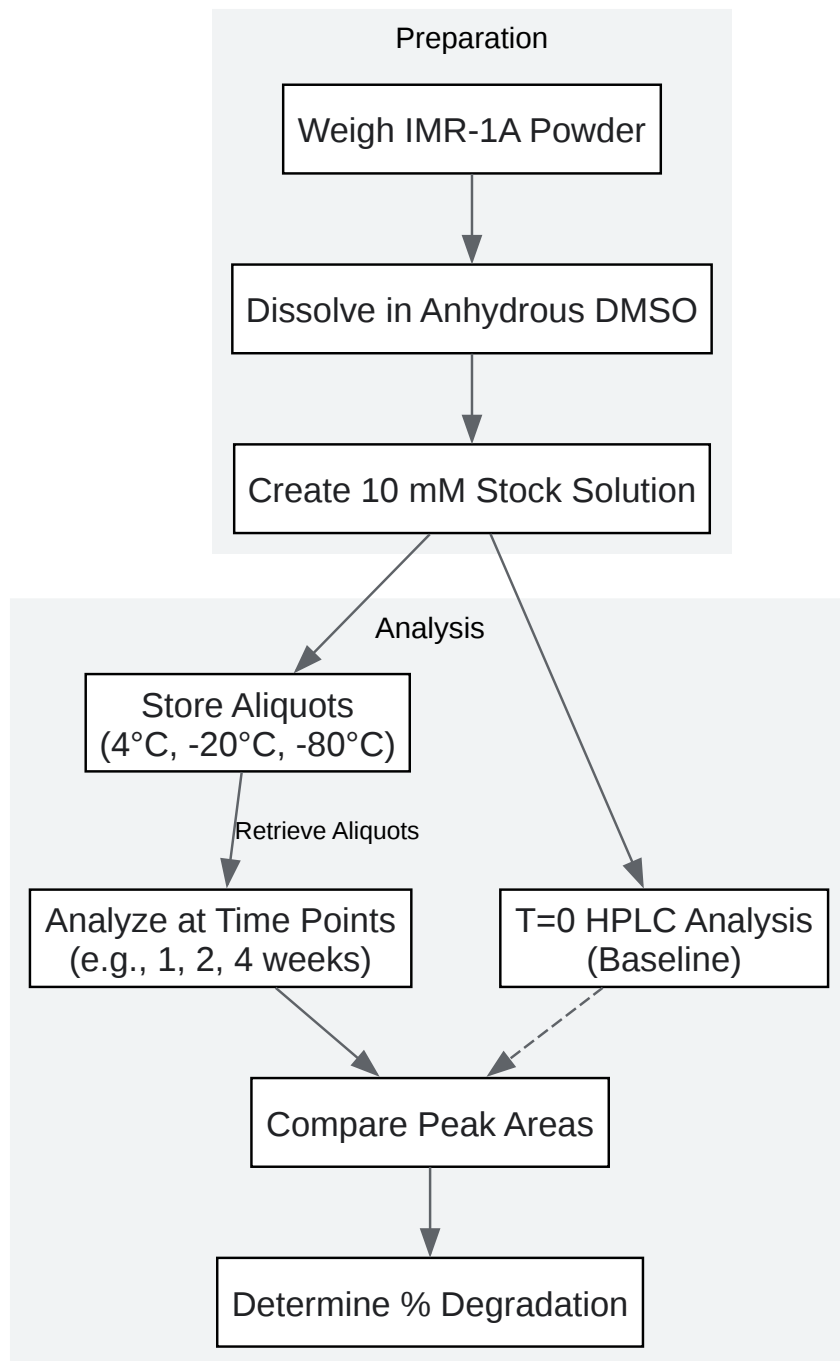
- **IMR-1A** powder
- Anhydrous DMSO (high purity)
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- Autosampler vials

Procedure:

- **Prepare Stock Solution:** Accurately weigh **IMR-1A** powder and dissolve it in anhydrous DMSO to a known concentration (e.g., 10 mM).
- **Initial Analysis (Time 0):** Immediately after preparation, dilute a small aliquot of the stock solution with the mobile phase to a suitable concentration for HPLC analysis. Inject the sample into the HPLC system and record the chromatogram. The peak area of **IMR-1A** at this time point will serve as the baseline.
- **Storage:** Aliquot the remaining stock solution into several vials and store them under the desired conditions (e.g., 4°C, -20°C, -80°C).
- **Time-Point Analysis:** At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), retrieve one aliquot from each storage condition.
- **Sample Preparation and Analysis:** Thaw the aliquot (if frozen) and prepare it for HPLC analysis as described in step 2.
- **Data Analysis:** Compare the peak area of **IMR-1A** at each time point to the initial (Time 0) peak area. Calculate the percentage of **IMR-1A** remaining. A decrease in the peak area and the appearance of new peaks may indicate degradation.

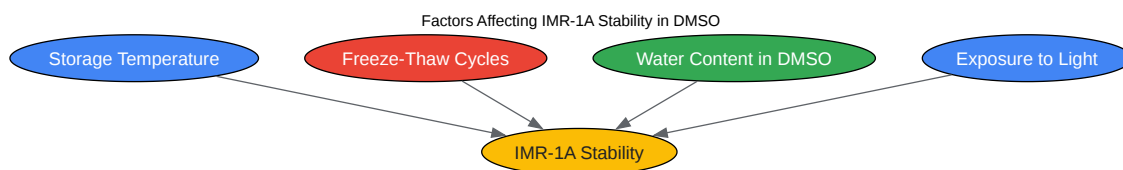
Visualizations

Workflow for IMR-1A Stability Assessment



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Caption: Experimental workflow for assessing **IMR-1A** stability in DMSO.



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Caption: Key factors influencing the stability of **IMR-1A** in DMSO solutions.

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